

In-depth Technical Guide to 4,4'-Diaminobenzanilide (CAS 785-30-8)

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Compound of Interest

Compound Name: 4,4'-Diaminobenzanilide

Cat. No.: B1630359

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Introduction

4,4'-Diaminobenzanilide, with the CAS registry number 785-30-8, is an aromatic amine and an amide derivative. It is a key intermediate in the synthesis of a variety of organic compounds, including dyes, pigments, and high-performance polymers such as polyamides and polyimides. [1][2] Its bifunctional nature, possessing two primary amine groups and a stable amide linkage, makes it a versatile building block in polymer and materials science. This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis and characterization, and a visualization of its synthesis workflow.

Core Physical and Chemical Properties

4,4'-Diaminobenzanilide is typically a white to brown crystalline powder. [3][4][5][6] It is sparingly soluble in water but shows good solubility in various organic solvents. [7][8] The presence of two amino groups imparts basic properties to the molecule. [7]

Table 1: General and Physical Properties of 4,4'-Diaminobenzanilide

Property	Value	Source(s)
CAS Number	785-30-8	[9]
Molecular Formula	C ₁₃ H ₁₃ N ₃ O	[9]
Molecular Weight	227.26 g/mol	[9]
Appearance	White to brown powder/crystal	[3][4][5][6]
Melting Point	203-207 °C, 204.0-207.0 °C, 205-207 °C, 214-215 °C	[1][3][9][10]
Predicted Boiling Point	384.0 ± 27.0 °C at 760 mmHg	[4][6]
Predicted Density	1.314 ± 0.06 g/cm ³	[4][6]
Water Solubility	Practically insoluble	[3][4][5][6]
Organic Solvent Solubility	Good solubility in organic solvents; slightly soluble in methanol.	[3][7][8]

Table 2: Chemical and Spectroscopic Properties of 4,4'-Diaminobenzanilide

Property	Value/Information	Source(s)
IUPAC Name	4-amino-N-(4-aminophenyl)benzamide	[9]
SMILES	<chem>C1=CC(=CC=C1C(=O)NC2=C(C=C(C=C2)N)N</chem>	[9]
InChI	InChI=1S/C13H13N3O/c14-10-3-1-9(2-4-10)13(17)16-12-7-5-11(15)6-8-12/h1-8H,14-15H2,(H,16,17)	[9]
Predicted pKa	13.99 ± 0.70	[4][6]
¹ H NMR Spectrum	Data available.	[9][11]
¹³ C NMR Spectrum	Data available.	[9]
IR Spectrum	Data available.	[9][12]
Mass Spectrum	Data available.	[9]

Experimental Protocols

Synthesis of 4,4'-Diaminobenzanilide

A common method for the synthesis of **4,4'-diaminobenzanilide** involves the reduction of 4,4'-dinitrobenzanilide. The following protocol is a two-step process starting from the dinitro precursor.[13]

Step 1: Catalytic Hydrogenation of 4,4'-Dinitrobenzanilide

- To an autoclave, add 30 g of 4,4'-dinitrobenzanilide, 150 mL of N,N'-dimethylformamide (DMF), and 0.8 g of a 3 wt% palladium on carbon catalyst.
- Pressurize the autoclave with hydrogen gas to 0.8 ± 0.1 MPa.
- Heat the reaction mixture to 100 ± 1 °C and maintain these conditions with stirring until the reaction is complete (monitoring by techniques like TLC or HPLC is recommended).

- After the reaction is complete, cool the autoclave, release the pressure, and filter the reaction mixture to remove the catalyst.
- Evaporate the solvent (DMF) from the filtrate under vacuum to obtain crude **4,4'-diaminobenzanilide**.

Step 2: Purification of **4,4'-Diaminobenzanilide**

- Add the crude **4,4'-diaminobenzanilide** obtained in Step 1 to an autoclave with 100 g of n-butanol and 0.96 g of activated carbon.
- Purge the autoclave with nitrogen gas three times to ensure an inert atmosphere and maintain a positive pressure.
- Heat the mixture to 135 ± 1 °C and stir for 20 minutes.
- Filter the hot solution under nitrogen protection to remove the activated carbon.
- Cool the filtrate to 25 ± 1 °C to allow the product to crystallize.
- Filter the crystallized product and dry it to obtain pure, electronic-grade **4,4'-diaminobenzanilide**.

Determination of Melting Point

The melting point of an organic solid is a key indicator of its purity. A sharp melting range typically indicates a pure compound.

- Finely powder a small amount of the dried **4,4'-diaminobenzanilide**.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in a melting point apparatus.
- Heat the sample at a rate of 10-20 °C per minute initially.
- Observe the sample closely and note the temperature at which the first drop of liquid appears (the beginning of the melting range).

- Continue heating and record the temperature at which the last solid particle melts (the end of the melting range).
- For a more accurate determination, repeat the measurement with a fresh sample, heating at a slower rate of 1-2 °C per minute as the temperature approaches the previously observed melting range.

Determination of pKa by Potentiometric Titration

The pKa value provides a measure of the acidity or basicity of a compound. For an amine, the pKa of its conjugate acid is determined.

- Sample Preparation: Prepare a 1 mM solution of **4,4'-diaminobenzanilide** in a suitable solvent mixture, such as methanol-water (1:9, v/v), to ensure complete dissolution.[\[14\]](#)
- Titration Setup: Calibrate a pH meter using standard buffers. Place 20 mL of the sample solution in a beaker with a magnetic stirrer. To maintain a constant ionic strength, add a background electrolyte such as 0.15 M KCl.[\[15\]](#)
- Titration: Make the initial solution acidic by adding 0.1 M HCl to a pH of approximately 1.8-2.0.[\[15\]](#)
- Begin the titration by adding small, precise volumes of a standardized 0.1 M NaOH solution.
- Record the pH of the solution after each addition of the titrant, allowing the reading to stabilize.
- Continue the titration until the pH reaches approximately 12-12.5.[\[15\]](#)
- Data Analysis: Plot the pH of the solution versus the volume of NaOH added to generate a titration curve. The pKa value corresponds to the pH at the half-equivalence point. For a diamine, two pKa values may be determined from the inflection points of the curve. The experiment should be repeated at least three times to ensure reproducibility.[\[15\]](#)

Mandatory Visualization

Synthesis Workflow of 4,4'-Diaminobenzanilide

The following diagram illustrates the two-step synthesis and purification process for **4,4'-diaminobenzanilide**.



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Caption: Workflow for the synthesis and purification of **4,4'-Diaminobenzanilide**.

Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of **4,4'-diaminobenzanilide** (CAS 785-30-8). The tabulated data offers a quick reference for researchers, while the experimental protocols provide practical guidance for its synthesis and characterization. The synthesis workflow diagram visually summarizes the key steps in its preparation. This information is intended to support professionals in research, development, and quality control in the chemical and pharmaceutical industries.

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